

2-isopropenylpyridine CAS number and safety data sheet

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Compound of Interest

Compound Name: 2-Isopropenylpyridine

Cat. No.: B1346815

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An In-depth Technical Guide to 2-Isopropenylpyridine

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Isopropenylpyridine, with the CAS Number 6515-13-5, is a pyridine derivative with potential applications in polymer chemistry and as a building block in the synthesis of more complex molecules.^[1] Its structure, featuring a vinyl group attached to the pyridine ring, makes it a candidate for polymerization and various organic transformations. This guide provides a comprehensive overview of its chemical properties, safety information, synthesis, and polymerization, tailored for professionals in research and drug development.

Chemical and Physical Properties

The fundamental properties of **2-isopropenylpyridine** are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source
CAS Number	6515-13-5	[1]
Molecular Formula	C ₈ H ₉ N	[1]
Molecular Weight	119.16 g/mol	[1]
IUPAC Name	2-(prop-1-en-2-yl)pyridine	
Appearance	Not explicitly found	
Boiling Point	Not explicitly found	
Melting Point	Not explicitly found	
Density	Not explicitly found	

Safety Data Sheet

A comprehensive understanding of the hazards associated with **2-isopropenylpyridine** is crucial for safe laboratory practice. The following table summarizes the GHS hazard information.[1]

Hazard Class	Hazard Statement
Flammable liquids	H226: Flammable liquid and vapor
Acute toxicity, oral	H302: Harmful if swallowed
Skin corrosion/irritation	H314: Causes severe skin burns and eye damage
Sensitization, skin	H317: May cause an allergic skin reaction
Specific target organ toxicity, single exposure	H335: May cause respiratory irritation

Precautionary Statements: Standard precautionary measures for handling flammable, corrosive, and toxic chemicals should be followed. This includes working in a well-ventilated fume hood, wearing appropriate personal protective equipment (gloves, safety glasses, lab coat), and avoiding ignition sources.

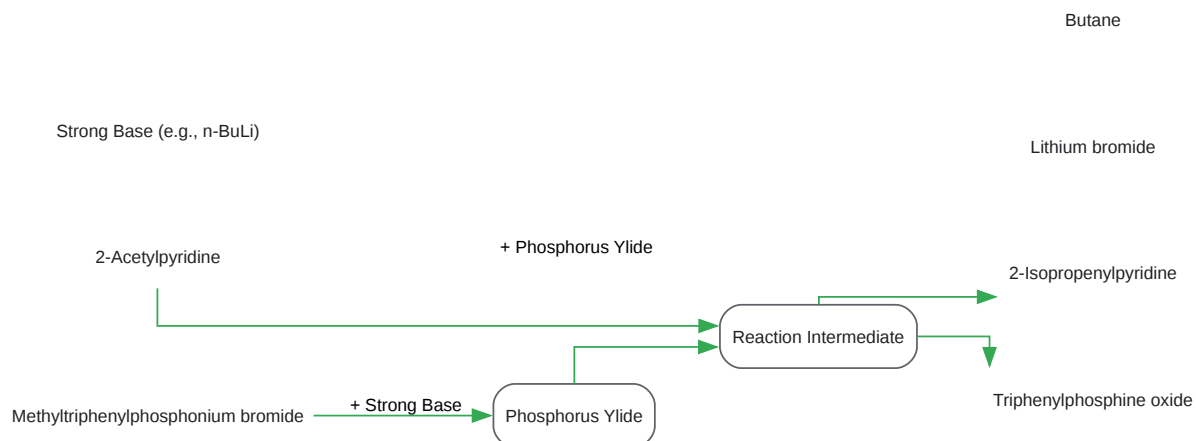
Experimental Protocols

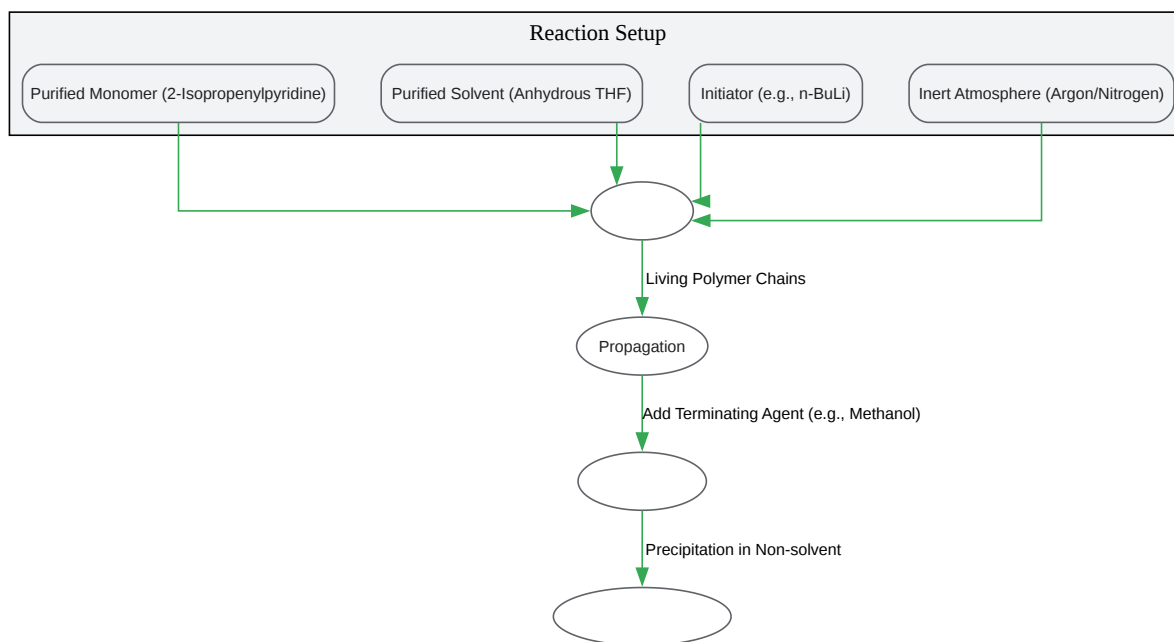
Detailed methodologies for the synthesis and polymerization of **2-isopropenylpyridine** are provided below. These protocols are based on established chemical principles and may require optimization for specific laboratory conditions.

Synthesis of 2-Isopropenylpyridine via Wittig Reaction

A common and effective method for the synthesis of alkenes from ketones is the Wittig reaction.^{[2][3]} In this case, **2-isopropenylpyridine** can be synthesized from 2-acetylpyridine and a phosphorus ylide.

Reaction Scheme:





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References

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